

Aluminium Acetotartrate: A Comprehensive Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Aluminium acetotartrate*

Cat. No.: *B579033*

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An In-depth Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **aluminium acetotartrate**, tailored for its use in laboratory and research settings. The information is compiled and synthesized from various safety data sheets (SDS) to ensure a thorough understanding of the substance's properties, hazards, and the necessary precautions for safe handling.

Chemical and Physical Properties

Aluminium acetotartrate is a complex of aluminum, acetic acid, and tartaric acid.^{[1][2]} It typically appears as colorless to yellowish crystals or powder.^[1] While extensive quantitative data is not always available, the following table summarizes its key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C6H7AlO8	[3]
Molecular Weight	234.10 g/mol	[3]
Appearance	Colorless to yellowish crystals or powder	[1]
Odor	Slight acetic odor	[1]
Solubility in Water	Slowly soluble in cold water	[1]
Solubility in Alcohol	Practically insoluble	[1]
Melting Point	Not available	-
Boiling Point	Not available	-
Flash Point	Not available	-
Vapor Pressure	Not available	-
pH	Not available	-

Hazard Identification and Classification

Aluminium acetotartrate is classified as causing serious eye irritation.[3] The following table outlines its hazard statements and precautionary measures as per the Globally Harmonized System (GHS).

Hazard Classification	GHS Hazard Statement	GHS Precautionary Statements
Eye Irritation	H319: Causes serious eye irritation.[3]	P264: Wash skin thoroughly after handling.[3] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] P337+P313: If eye irritation persists: Get medical advice/attention.[3]
General Handling	-	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3] P262: Do not get in eyes, on skin, or on clothing.[3]

Toxicological Information

Detailed quantitative toxicological data for **aluminium acetotartrate** is limited. The primary health concern is serious eye irritation.[3] Ingestion may cause abdominal pain, nausea, vomiting, and diarrhea.

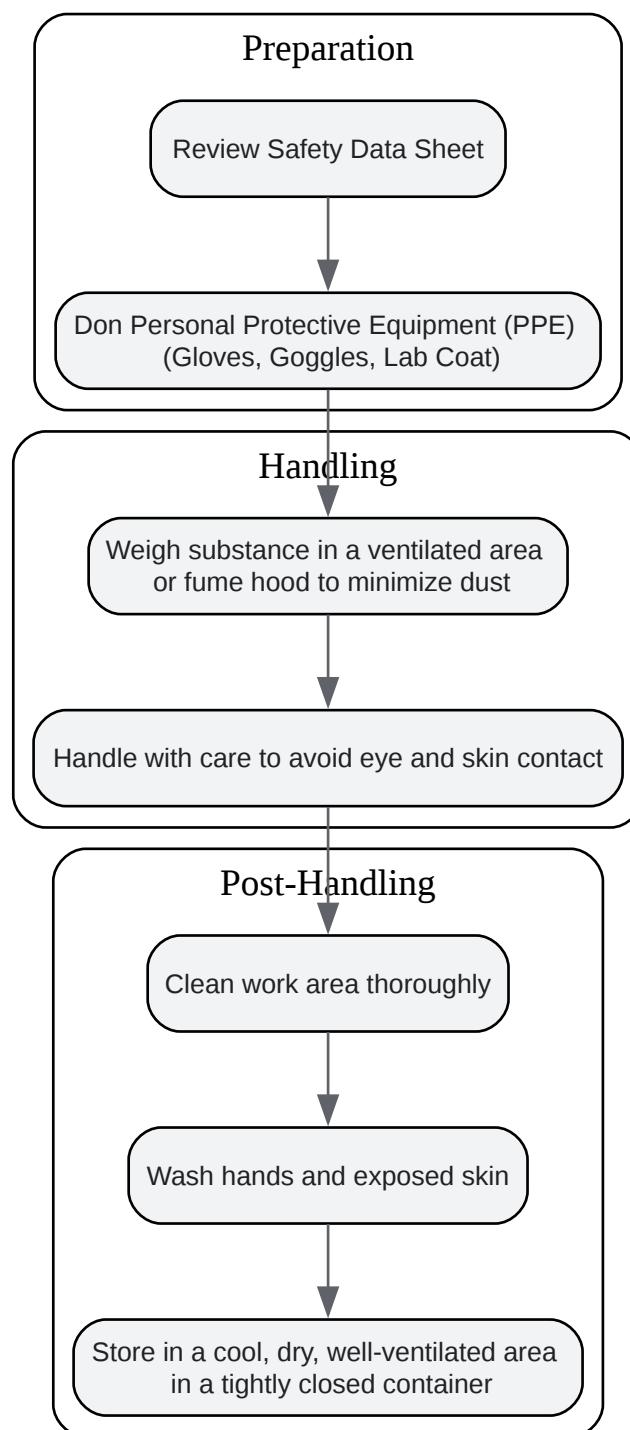
Toxicological Endpoint	Data
Acute Oral Toxicity	Not available
Acute Dermal Toxicity	Not available
Acute Inhalation Toxicity	Not available
Skin Corrosion/Irritation	May cause dry skin.
Serious Eye Damage/Irritation	Causes serious eye irritation.[3]
Respiratory or Skin Sensitization	Not a reported sensitizer.
Carcinogenicity	Not a reported carcinogen.[3]
Mutagenicity	Not available
Teratogenicity	Not available
Developmental Toxicity	Not available

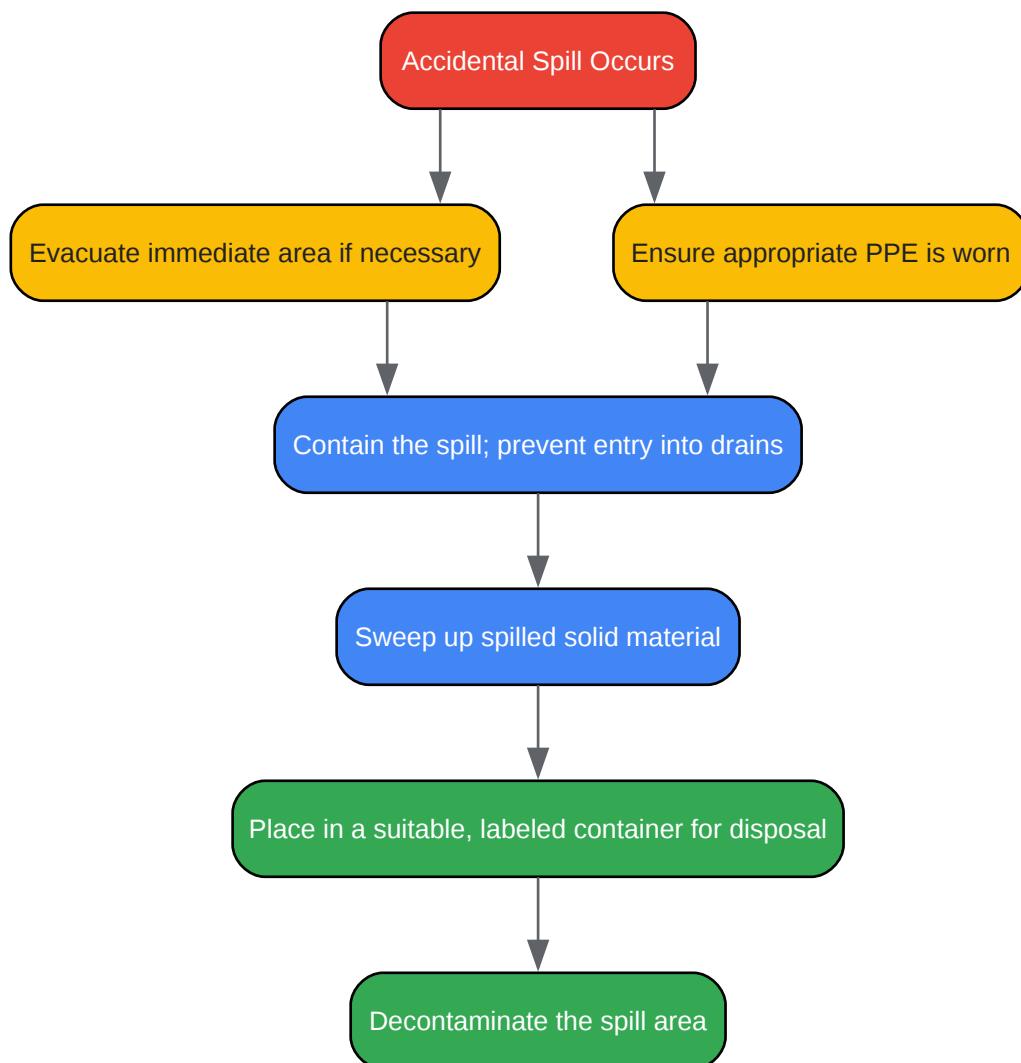
Experimental Protocols: Safe Handling and Emergency Procedures

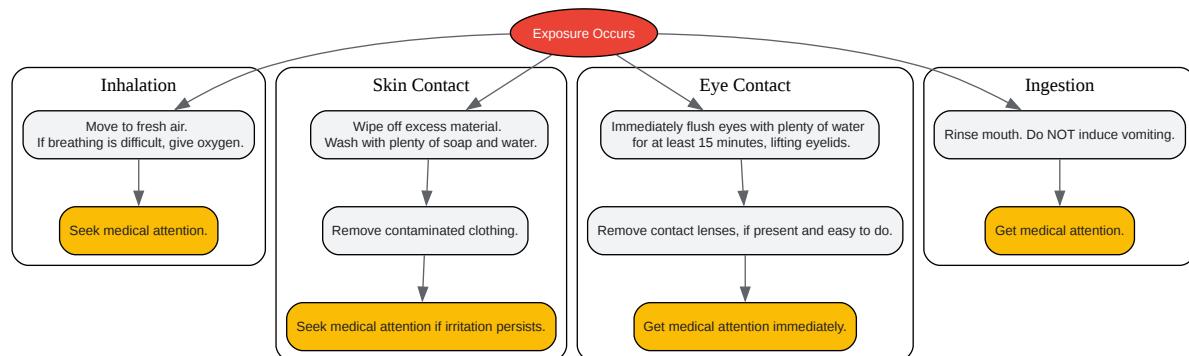
Given the nature of the substance, experimental protocols focus on safe handling and emergency response rather than specific experimental methodologies.

General Laboratory Handling Protocol

This workflow outlines the standard procedure for handling **aluminium acetotartrate** in a laboratory setting.





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